

An In-depth Technical Guide to UDP-Glucuronic Acid Trisodium Salt

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Compound of Interest

Compound Name: *UDP-glucuronic acid trisodium*

CAS No.: *93939-71-0*

Cat. No.: *B15603978*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **UDP-glucuronic acid trisodium** salt, a pivotal molecule in numerous biological processes. It is intended to be a valuable resource for professionals in research, scientific, and drug development fields, offering detailed data, experimental methodologies, and pathway visualizations.

Core Compound Data

Uridine 5'-diphosphoglucuronic acid trisodium salt, commonly referred to as **UDP-glucuronic acid trisodium** salt, is a key intermediate in the metabolism of a wide array of endogenous and exogenous compounds.

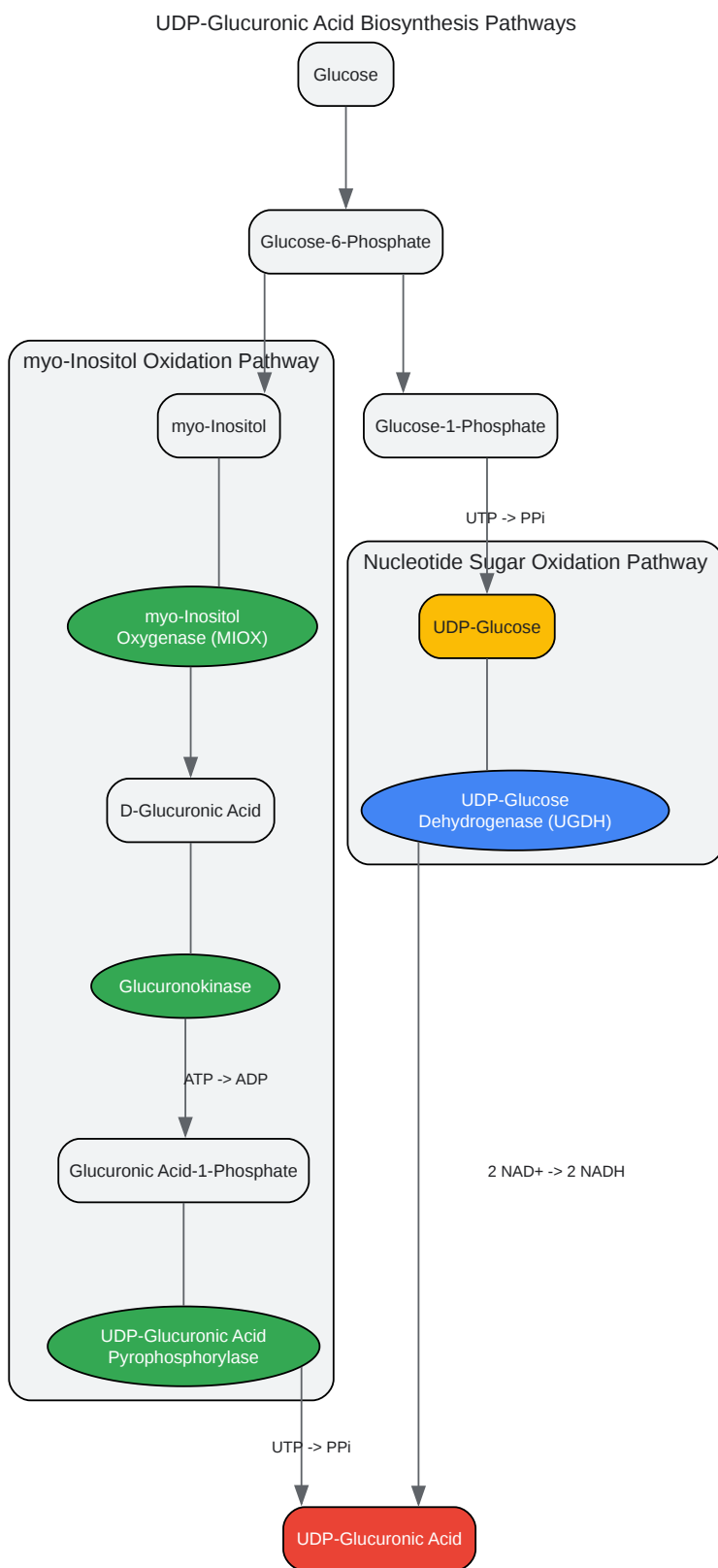
Property	Value	Citation(s)
CAS Number	63700-19-6	[1][2][3][4]
Molecular Formula	C ₁₅ H ₁₉ N ₂ Na ₃ O ₁₈ P ₂	[2][4]
Molecular Weight	646.23 g/mol	[4]
Synonyms	UDPGA trisodium salt, Uridine 5'-diphosphoglucuronic acid trisodium salt	[1][2][4]

Biological Significance

UDP-glucuronic acid (UDPGA) serves as the activated form of glucuronic acid, acting as a crucial donor substrate for UDP-glucuronosyltransferases (UGTs). These enzymes are instrumental in the Phase II metabolism of a vast number of compounds, including drugs, xenobiotics, and endogenous molecules such as bilirubin and steroid hormones.[5][6][7] The process of glucuronidation enhances the water solubility of these compounds, facilitating their excretion from the body.[7]

Signaling and Biosynthetic Pathways

The biosynthesis of UDP-glucuronic acid is critical for maintaining the cellular pool of this essential substrate. In many organisms, including plants and animals, there are two primary pathways for its synthesis.[2][3][8] The predominant pathway involves the oxidation of UDP-glucose, catalyzed by the enzyme UDP-glucose dehydrogenase (UGDH).[3][9] An alternative route, the myo-inositol oxidation pathway, also contributes to the synthesis of UDP-glucuronic acid.[3][8]



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References

- [1. assaygenie.com \[assaygenie.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Item - Pathways for the synthesis of UDP-Glucuronic acid and derivatives as adapted from \[24\]. - Public Library of Science - Figshare \[plos.figshare.com\]](#)
- [4. xenotech.com \[xenotech.com\]](#)
- [5. Uridine 5'-diphospho-glucuronosyltransferase: Its role in pharmacogenomics and human disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. The UDP-glucuronosyltransferases: their role in drug metabolism and detoxification - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. 15\] Facts About: UDP-Glucuronic Acid and Glucuronosyltransferases in the ER | National Center for Functional Glycomics \(NCFG\) \[research.bidmc.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Biosynthesis of UDP-glucuronic acid and UDP-galacturonic acid in Bacillus cereus subsp. cytotoxis NVH 391-98 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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